

An In-depth Technical Guide to 3-Bromo-4-tert-butylbenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-4-tert-butylbenzoic acid

Cat. No.: B189012

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This technical guide provides a comprehensive overview of **3-Bromo-4-tert-butylbenzoic acid**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the compound's fundamental properties, a detailed synthesis protocol, and its structural characteristics, offering valuable insights for its application in research and development.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 3-Bromo-4-(tert-butyl)benzoic acid.^[1] Its structure consists of a benzoic acid core substituted with a bromine atom at the 3-position and a tert-butyl group at the 4-position. This substitution pattern imparts specific chemical properties and reactivity to the molecule.

Structural Identifiers:

- CAS Number: 38473-89-1
- Molecular Formula: C₁₁H₁₃BrO₂^[1]
- SMILES: CC(C)(C)c1ccc(cc1Br)C(=O)O^[1]
- InChI: InChI=1S/C11H13BrO2/c1-11(2,3)8-5-4-7(10(13)14)6-9(8)12/h4-6H,1-3H3,(H,13,14)^[1]

Physicochemical Properties

The properties of **3-Bromo-4-tert-butylbenzoic acid** are summarized in the table below. These characteristics are crucial for its handling, storage, and application in various chemical reactions.

| Property | Value | Source |
|---------------------------|--|---------------------|
| Molecular Weight | 257.12 g/mol | [2] |
| Appearance | White to off-white crystalline solid | [1] |
| Melting Point | 176.5 °C | [3] |
| Boiling Point (Predicted) | 327.7 ± 35.0 °C | [3] |
| Density (Predicted) | 1.391 ± 0.06 g/cm ³ | [3] |
| pKa (Predicted) | 4.01 ± 0.10 | [3] |
| Solubility | Soluble in organic solvents (e.g., DMSO); limited solubility in water. [1] [4] | |

Experimental Protocol: Synthesis of 3-Bromo-4-tert-butylbenzoic Acid

This section details a common laboratory-scale synthesis of **3-Bromo-4-tert-butylbenzoic acid** from 4-tert-butylbenzoic acid.

Materials:

- 4-tert-butylbenzoic acid
- Acetic acid
- Nitric acid
- Bromine

- Silver nitrate
- Water

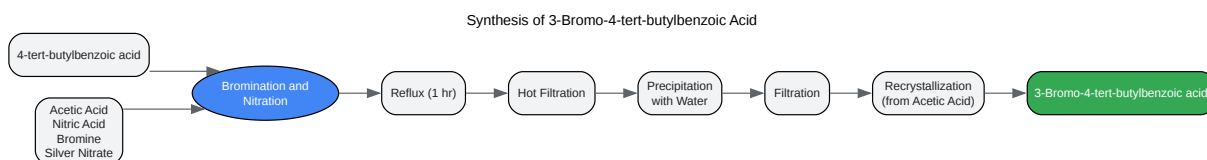
Procedure:

- In a suitable reaction vessel, dissolve 4-tert-butylbenzoic acid (500 mg, 2.8 mmol) in acetic acid (11 mL) with rapid stirring.[5]
- To this solution, add nitric acid (1.7 mL) and bromine (114 μ L, 5.9 mmol).[5]
- Slowly add a solution of silver nitrate (1.01 g, 5.9 mmol) in water (5 mL) to the reaction mixture. The formation of a thick yellow precipitate will be observed.[5]
- Add an additional 2 mL of acetic acid to the mixture and heat at reflux for 1 hour.[5]
- Filter the hot solution to remove any solids.[5]
- Add water to the filtrate until a white solid precipitates.[5]
- Collect the solid by filtration and air dry.[5]
- Recrystallize the crude product from acetic acid to yield pure 3-bromo-4-tert-butyl-benzoic acid as a white solid.[5]

Yield: Approximately 36% (263 mg).[5]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Bromo-4-tert-butylbenzoic acid**.



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